

Technical Guide: N-Nitrosocytisine-d4 for Pharmaceutical Research and Development

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Compound of Interest

Compound Name: *N-Nitrosocytisine-d4*

Cat. No.: *B15558715*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **N-Nitrosocytisine-d4**, a deuterated analog of the nitrosamine impurity N-Nitrosocytisine. This document is intended to be a comprehensive resource for researchers utilizing this stable isotope-labeled compound as an internal standard for the sensitive and accurate quantification of N-Nitrosocytisine in pharmaceutical products.

Introduction to N-Nitrosocytisine-d4

N-Nitrosocytisine-d4 is a critical reference material for the analytical testing of pharmaceutical products. The presence of nitrosamine impurities in drug substances and products is a significant concern for regulatory agencies worldwide due to their potential carcinogenic properties. Accurate quantification of these impurities is essential to ensure patient safety and regulatory compliance. The use of a stable isotope-labeled internal standard like **N-Nitrosocytisine-d4** is the gold standard for mass spectrometry-based analytical methods, as it effectively compensates for matrix effects and variations in sample preparation and instrument response.

Commercial Suppliers and Product Specifications

Several commercial suppliers provide **N-Nitrosocytisine-d4** for research and analytical purposes. The following table summarizes the available quantitative data for this compound. It is important to note that specific values for chemical purity and isotopic enrichment are lot-dependent and are detailed in the Certificate of Analysis (CoA) provided by the supplier upon purchase.

Parameter	Value	Supplier(s)
Product Name	N-Nitrosocytisine-d4	Veeprho, Toronto Research Chemicals (TRC)
Alternative Name	N-Nitrosocytisine-d4/d5	LGC Standards (distributor for TRC)
Molecular Formula	C ₁₁ D ₄ H ₉ N ₃ O ₂	Veeprho, LGC Standards
Molecular Weight	223.26 g/mol	Veeprho, LGC Standards
Chemical Purity	Typically >95% (as specified on CoA)	General specification for similar products
Isotopic Enrichment	Typically ≥98% (as specified on CoA)	General specification for similar products
Available Pack Sizes	5 mg	Fisher Scientific (distributor for TRC)

Note: The information in this table is compiled from publicly available data from the suppliers. For the most accurate and up-to-date information, please refer to the supplier's website and the Certificate of Analysis for a specific lot.

Experimental Protocol: Quantification of N-Nitrosocytisine in a Drug Product using LC-MS/MS

This section outlines a general experimental protocol for the quantification of N-Nitrosocytisine in a pharmaceutical drug product using High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS) with **N-Nitrosocytisine-d4** as an internal standard. This

protocol is a representative example and may require optimization based on the specific drug matrix and available instrumentation.

Materials and Reagents

- N-Nitrosocytisine reference standard
- **N-Nitrosocytisine-d4** internal standard
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water (18.2 MΩ·cm)
- Drug product to be tested
- Syringe filters (e.g., 0.22 μm PVDF)

Standard Solution Preparation

- Primary Stock Solutions (1 mg/mL): Accurately weigh and dissolve N-Nitrosocytisine and **N-Nitrosocytisine-d4** in methanol to prepare individual primary stock solutions.
- Working Standard Solutions: Prepare a series of calibration standards by serially diluting the N-Nitrosocytisine primary stock solution with a 50:50 (v/v) mixture of acetonitrile and water.
- Internal Standard Spiking Solution: Prepare a working solution of **N-Nitrosocytisine-d4** at a fixed concentration in the same diluent.

Sample Preparation

- Sample Weighing: Accurately weigh a portion of the ground drug product powder equivalent to a single dose.
- Extraction: Add a defined volume of extraction solvent (e.g., methanol or a mixture of acetonitrile and water) to the sample.

- Spiking: Add a known amount of the **N-Nitrosocytisine-d4** internal standard spiking solution to the sample.
- Vortexing and Sonication: Vortex the sample for 1-2 minutes, followed by sonication for 10-15 minutes to ensure complete extraction of the analyte.
- Centrifugation: Centrifuge the sample at high speed (e.g., 10,000 rpm) for 10 minutes to pelletize insoluble excipients.
- Filtration: Filter the supernatant through a 0.22 μm syringe filter into an HPLC vial for analysis.

LC-MS/MS Analysis

- Liquid Chromatography:
 - Column: A suitable reversed-phase column (e.g., C18, 100 x 2.1 mm, 1.8 μm)
 - Mobile Phase A: 0.1% Formic acid in water
 - Mobile Phase B: 0.1% Formic acid in acetonitrile
 - Gradient: A suitable gradient to ensure separation from matrix components.
 - Flow Rate: 0.3 mL/min
 - Injection Volume: 5 μL
- Mass Spectrometry:
 - Ionization Mode: Positive Electrospray Ionization (ESI+)
 - Analysis Mode: Multiple Reaction Monitoring (MRM)
 - MRM Transitions:
 - N-Nitrosocytisine: Precursor ion > Product ion (to be determined by infusion of the standard)

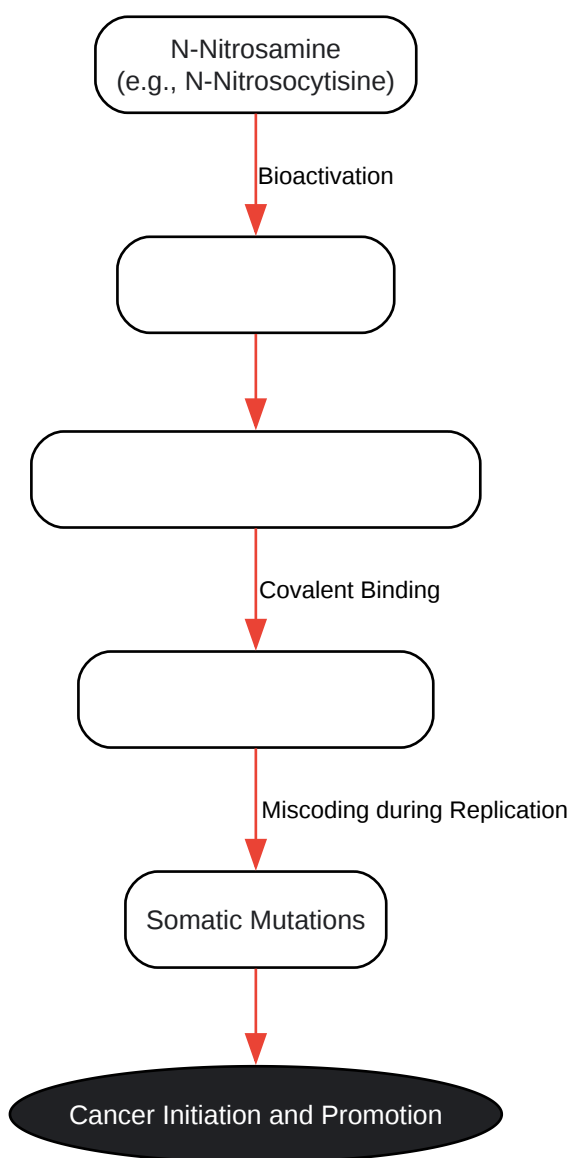
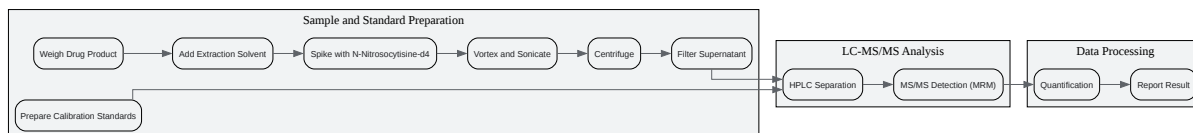
- **N-Nitrosocytisine-d4**: Precursor ion > Product ion (to be determined by infusion of the standard)

Data Analysis

Quantify the concentration of N-Nitrosocytisine in the sample by constructing a calibration curve of the peak area ratio of the analyte to the internal standard versus the concentration of the calibration standards.

Visualizations

Experimental Workflow



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